

An In-depth Technical Guide to (-)-Curlone: Chemical Structure, Properties, and Biological Activities

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Compound of Interest

Compound Name: (-)-Curlone
CAS No.: 87440-60-6
Cat. No.: B12783721

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)-Curlone, a naturally occurring sesquiterpenoid, has garnered significant interest within the scientific community for its potential therapeutic applications. Primarily isolated from the rhizomes of *Curcuma longa* (turmeric), this bioactive compound exhibits a range of pharmacological properties, including notable anti-inflammatory and antioxidant effects. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and known biological activities of **(-)-Curlone**. It includes detailed tables of quantitative data, summaries of experimental protocols for its isolation and analysis, and visual representations of its proposed mechanisms of action to facilitate further research and drug development endeavors.

Chemical Structure and Identification

(-)-Curlone, also known as (6S)-2-methyl-6-[(1S)-4-methylene-2-cyclohexen-1-yl]-2-hepten-4-one, is a sesquiterpene ketone.^[1] Its structure is characterized by a bisabolane-type sesquiterpenoid skeleton, featuring a six-membered ring with an unsaturated ketone side chain.^[2]

Chemical Identifiers

Identifier	Value	Reference(s)
CAS Number	87440-60-6	[1]
IUPAC Name	(6S)-2-methyl-6-[(1S)-4-methylidenecyclohex-2-en-1-yl]hept-2-en-4-one	[1]
Molecular Formula	C ₁₅ H ₂₂ O	[1]
Molecular Weight	218.33 g/mol	[1]
InChI	InChI=1S/C15H22O/c1-11(2)9-15(16)10-13(4)14-7-5-12(3)6-8-14/h5,7,9,13-14H,3,6,8,10H2,1-2,4H3/t13-,14-/m0/s1	[1]
InChI Key	JIJQKFPGBBEJNF-KBPBESRZSA-N	[1]
Canonical SMILES	CC(C=C(C)C(=O)CC(C)C1C=C(C=CC1)C)C	[1]

| Isomeric SMILES | C--INVALID-LINK--CC(=O)C=C(C)C |[\[1\]](#) |

Physicochemical Properties

(-)-Curlone is typically found as a colorless to light yellow liquid. It is soluble in organic solvents like ethanol and ether but has limited solubility in water.^[2]

Table of Physicochemical Properties

Property	Value	Reference(s)
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	~170 °C at standard atmospheric pressure	[2]
Water Solubility	1.192 mg/L at 25 °C (estimated)	[3]
logP (Octanol-Water Partition Coefficient)	3.701	[4]
Topological Polar Surface Area (TPSA)	17.07 Å ²	[4]

| Refractivity | 71.17 m³·mol⁻¹ |[5] |

Spectroscopic Data

The structural elucidation of **(-)-Curlone** has been accomplished through various spectroscopic techniques, including Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy: While a complete, assigned spectrum for **(-)-Curlone** is not readily available in the searched literature, data for the related compound, curcolone, provides insight into the expected signals. For curcolone, ¹H-NMR (500 MHz, CDCl₃) shows characteristic peaks for methyl, methylene, and methine protons, and ¹³C-NMR (125 MHz, CDCl₃) displays signals corresponding to the carbonyl carbon and various aliphatic and olefinic carbons.

Infrared (IR) Spectroscopy: The IR spectrum of a molecule like **(-)-Curlone** would be expected to show characteristic absorption bands for the following functional groups:

- C=O stretch (ketone): A strong absorption band around 1650-1700 cm⁻¹.
- C=C stretch (alkene): Bands in the region of 1600-1680 cm⁻¹.

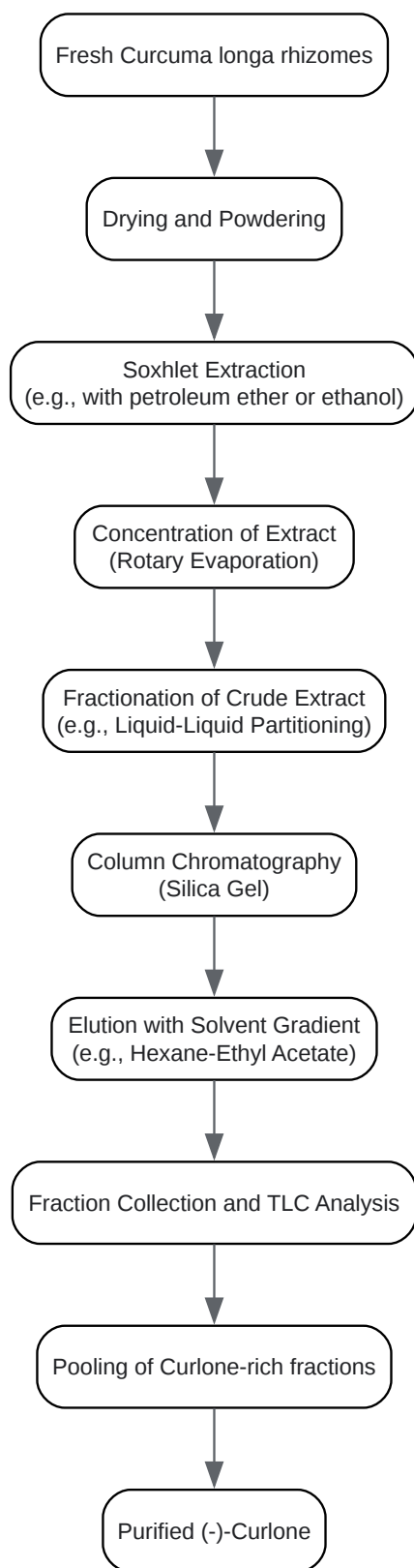
- C-H stretch (alkane and alkene): Bands just below and just above 3000 cm^{-1} .

Mass Spectrometry (MS): The NIST WebBook provides the mass spectrum of Curlone (β -Turmerone). The fragmentation pattern would be consistent with its molecular structure, showing cleavage at various points of the molecule. The molecular ion peak $[M]^+$ would be observed at m/z 218.

Experimental Protocols

Isolation from Natural Sources (*Curcuma longa*)

(-)-Curlone is a major constituent of the essential oil of turmeric rhizomes.[6] A general workflow for its isolation is depicted below.



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Figure 1: General workflow for the isolation of **(-)-Curlone**.

Detailed Methodology for Column Chromatography: A more specific protocol for the purification of curcuminoids, which can be adapted for **(-)-Curlone**, involves the following steps:

- Prepare a crude extract of *Curcuma longa* rhizomes using a suitable solvent like acetone.
- Concentrate the extract and precipitate the oleoresin with a non-polar solvent such as petroleum ether.
- Prepare a silica gel (60-120 mesh) column.
- Load the crude extract onto the column.
- Elute the column with a solvent system of increasing polarity, for example, starting with chloroform and gradually increasing the proportion of methanol.
- Collect fractions and monitor the separation using Thin Layer Chromatography (TLC) with a suitable mobile phase (e.g., chloroform:methanol 95:5).
- Combine the fractions containing pure **(-)-Curlone**, identified by comparison with a standard or by spectroscopic analysis.

Antioxidant Activity Assays

The antioxidant potential of **(-)-Curlone** can be evaluated using several standard in vitro assays.

Principle: This assay measures the ability of an antioxidant to donate a hydrogen atom to the stable DPPH radical, thus neutralizing it and causing a decrease in absorbance at 517 nm.

Protocol Summary:

- Prepare a stock solution of DPPH in methanol.
- Prepare various concentrations of **(-)-Curlone** in a suitable solvent.
- In a microplate well or cuvette, mix the **(-)-Curlone** solution with the DPPH solution.
- Incubate the mixture in the dark at room temperature for a specified time (e.g., 30 minutes).

- Measure the absorbance at 517 nm.
- Calculate the percentage of radical scavenging activity and determine the IC₅₀ value (the concentration of the compound required to scavenge 50% of the DPPH radicals).

Principle: This assay measures the ability of an antioxidant to reduce the ferric-tripyridyltriazine (Fe³⁺-TPTZ) complex to the ferrous (Fe²⁺) form, which has an intense blue color and can be measured spectrophotometrically at 593 nm.

Protocol Summary:

- Prepare the FRAP reagent by mixing acetate buffer (pH 3.6), TPTZ solution, and FeCl₃ solution.
- Prepare various concentrations of **(-)-Curlone**.
- Add the **(-)-Curlone** solution to the FRAP reagent.
- Incubate the mixture at 37°C for a specified time (e.g., 4-30 minutes).
- Measure the absorbance at 593 nm.
- The antioxidant capacity is determined by comparing the absorbance change with that of a known standard (e.g., FeSO₄ or Trolox).

Anti-inflammatory Activity Assays

The anti-inflammatory effects of **(-)-Curlone** are believed to be mediated, at least in part, through the inhibition of the COX-2 enzyme and the NF-κB signaling pathway.

Principle: This assay measures the ability of a compound to inhibit the enzymatic activity of cyclooxygenase-2 (COX-2), which is responsible for the production of pro-inflammatory prostaglandins.

Protocol Summary (Fluorometric):

- Use a commercial COX-2 inhibitor screening kit.

- In a 96-well plate, combine the COX assay buffer, COX probe, COX cofactor, and the test compound **(-)-Curlone** at various concentrations.
- Add recombinant human COX-2 enzyme.
- Initiate the reaction by adding arachidonic acid.
- Measure the fluorescence at the appropriate excitation and emission wavelengths (e.g., Ex/Em = 535/587 nm).
- The inhibition of COX-2 activity is determined by the reduction in the fluorescent signal compared to a control without the inhibitor.

Principle: This assay utilizes a cell line that has been engineered to express a reporter gene (e.g., luciferase) under the control of an NF-κB response element. Inhibition of the NF-κB pathway results in a decrease in reporter gene expression, which can be quantified.

Protocol Summary (Luciferase-based):

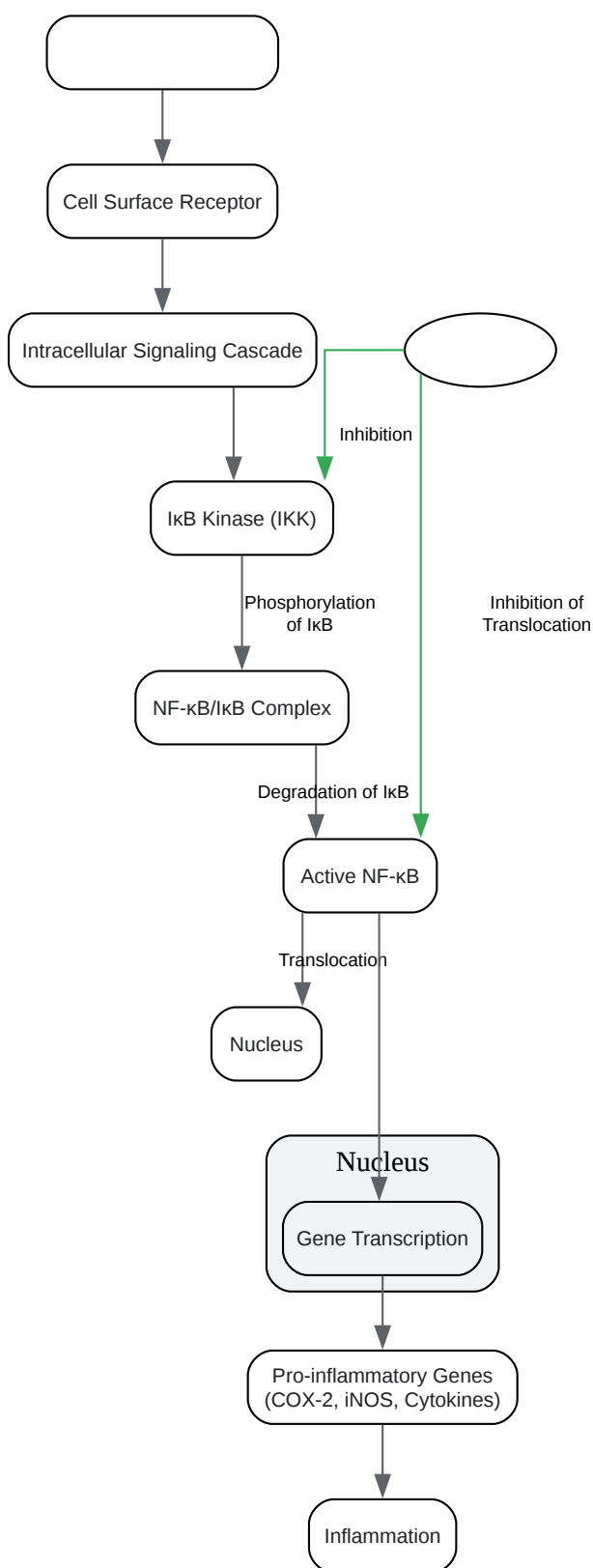
- Culture a suitable reporter cell line (e.g., HEK293 cells with an NF-κB luciferase reporter construct).
- Treat the cells with various concentrations of **(-)-Curlone** for a specified pre-incubation period.
- Stimulate the cells with an NF-κB activator (e.g., TNF-α or LPS).
- After an appropriate incubation time, lyse the cells.
- Add a luciferase substrate and measure the resulting luminescence using a luminometer.
- A decrease in luminescence in the presence of **(-)-Curlone** indicates inhibition of the NF-κB pathway.

Biological Activities and Mechanism of Action

(-)-Curlone has been reported to possess several biological activities, with its anti-inflammatory and antioxidant properties being the most studied.

Anti-inflammatory Activity

The anti-inflammatory effects of **(-)-Curlone** are thought to be mediated through the inhibition of key inflammatory pathways. It has been shown to inhibit the expression of pro-inflammatory enzymes like cyclooxygenase-2 (COX-2).^[7] This inhibition leads to a reduction in the synthesis of prostaglandins, which are key mediators of inflammation. Furthermore, similar to other bioactive compounds from turmeric, **(-)-Curlone** is suggested to inhibit the activation of the transcription factor NF- κ B.



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Figure 2: Proposed mechanism of anti-inflammatory action of **(-)-Curlone** via NF-κB pathway inhibition.

By inhibiting the NF-κB pathway, **(-)-Curlone** can downregulate the expression of a wide range of pro-inflammatory genes, thereby exerting its anti-inflammatory effects.

Antioxidant Activity

(-)-Curlone exhibits significant antioxidant properties.[1] It can scavenge free radicals and upregulate the expression of key antioxidant enzymes such as superoxide dismutase and glutathione reductase in vivo.[7] This antioxidant activity is beneficial in mitigating oxidative stress-related diseases.

Other Biological Activities

Preliminary research suggests that **(-)-Curlone** may also possess antimicrobial properties against various pathogens.[1] Additionally, murine pharmacokinetic studies have shown that curlone and related turmerones are readily absorbed after oral administration, exhibit high bioavailability, and can achieve significant concentrations in the brain, suggesting its potential in neurobiological research.[7]

Conclusion

(-)-Curlone is a promising natural compound with a well-defined chemical structure and a range of interesting biological activities. Its anti-inflammatory and antioxidant properties, coupled with favorable pharmacokinetic characteristics, make it a strong candidate for further investigation in the development of new therapeutic agents. This technical guide provides a solid foundation of the current knowledge on **(-)-Curlone**, and it is hoped that the detailed information presented herein will facilitate future research and development efforts in this area.

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